

# The Pharmacology of PK11195: A Technical Guide

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## Compound of Interest

Compound Name: **PK14105**

Cat. No.: **B1678503**

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## Introduction

PK11195, an isoquinoline carboxamide, is a prototypical high-affinity ligand for the Translocator Protein (TSPO), an 18 kDa protein primarily located on the outer mitochondrial membrane.<sup>[1]</sup> Initially known as the peripheral benzodiazepine receptor (PBR), TSPO is ubiquitously expressed in various tissues, with notable upregulation in activated microglia and macrophages, making it a key biomarker for neuroinflammation.<sup>[1]</sup> Consequently, radiolabeled PK11195 has been extensively utilized in Positron Emission Tomography (PET) imaging to visualize neuroinflammatory processes in a range of neurological disorders.<sup>[1][2]</sup> Beyond its diagnostic applications, PK11195 exhibits a complex pharmacological profile, influencing fundamental cellular processes such as apoptosis, mitochondrial function, and cellular signaling. This technical guide provides an in-depth overview of the pharmacology of PK11195, detailing its mechanism of action, quantitative binding characteristics, and effects on key signaling pathways, supported by experimental methodologies.

## Core Pharmacology and Mechanism of Action

PK11195 exerts its biological effects primarily through its interaction with TSPO. This interaction can modulate mitochondrial function, including cholesterol transport into the mitochondria, a rate-limiting step in steroidogenesis. However, a growing body of evidence indicates that PK11195 can also elicit biological responses through TSPO-independent mechanisms.

## Quantitative Data: Binding Affinity and Biological Potency

The binding affinity of PK11195 to TSPO has been characterized in various species and tissues. Additionally, its potency in eliciting biological effects, such as inhibiting cell proliferation, has been quantified.

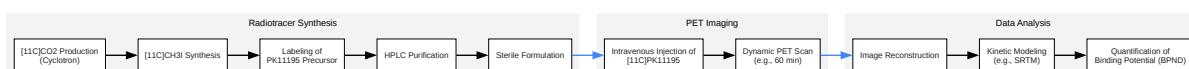
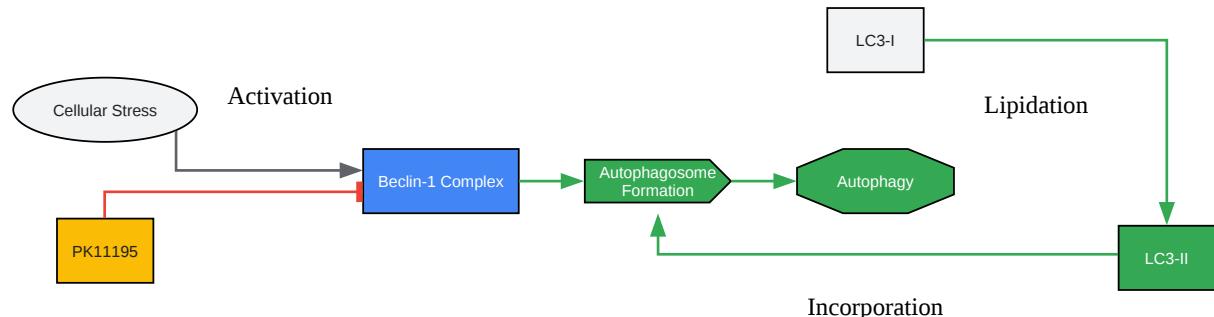
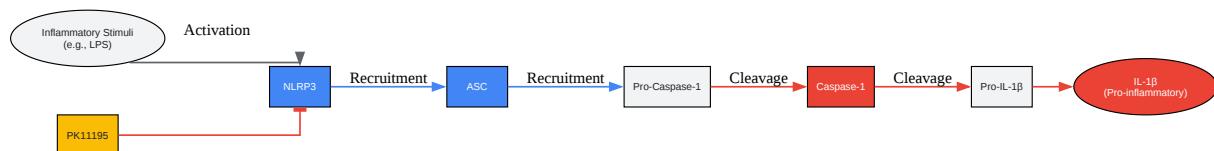
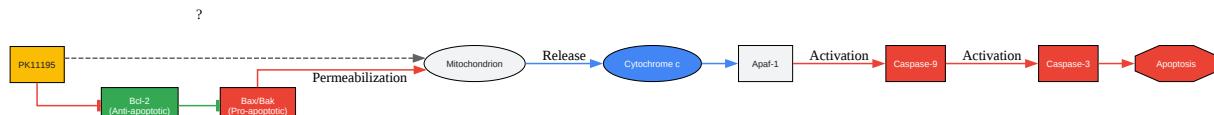
Parameter	Species/Tissue/Cell Line	Value	Reference
Ki (Binding Affinity)	Rat Kidney Membranes	$9.3 \pm 0.5 \text{ nM}$	<a href="#">[3]</a>
IC50 (Inhibition of Cell Proliferation)	Neuroblastoma Cell Lines (SMS-KAN, KANR, SMS-KCN, KCNR)	$80 - 120 \text{ \mu M}$	<a href="#">[4]</a>

## Key Signaling Pathways Modulated by PK11195

PK11195 has been shown to influence several critical signaling pathways, leading to diverse cellular outcomes.

### Apoptosis

PK11195 can induce or sensitize cells to apoptosis, primarily through the intrinsic mitochondrial pathway. This involves the modulation of Bcl-2 family proteins and the subsequent activation of caspases.[\[4\]](#)[\[5\]](#)[\[6\]](#)



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